

Application Note: Biocatalytic Synthesis of (S)-2-Fluoro-1-phenylethanamine[1][2]

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Compound of Interest

Compound Name: (S)-2-Fluoro-1-phenylethanamine
hydrochloride

CAS No.: 886216-59-7

Cat. No.: B2727409

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Executive Summary

This guide details the biocatalytic protocol for synthesizing (S)-2-Fluoro-1-phenylethanamine from 2-fluoroacetophenone using (S)-selective ω -transaminases (ω -TAs).[1]

While transaminases are robust tools for chiral amine synthesis, this specific substrate presents a unique challenge: the

-fluorine atom activates the adjacent carbonyl but also renders the molecule susceptible to defluorination (via

-elimination) under basic conditions or specific enzymatic pathways. This protocol prioritizes chemoselectivity (retention of fluorine) and enantioselectivity (>99% ee) by utilizing a buffered L-Alanine/Lactate Dehydrogenase (LDH) recycling system to maintain mild pH conditions, contrasting it with the industrial Isopropylamine (IPA) route.

Introduction & Retrosynthetic Analysis

The Target Molecule

(S)-2-Fluoro-1-phenylethanamine is a high-value chiral building block.[1] The introduction of fluorine at the

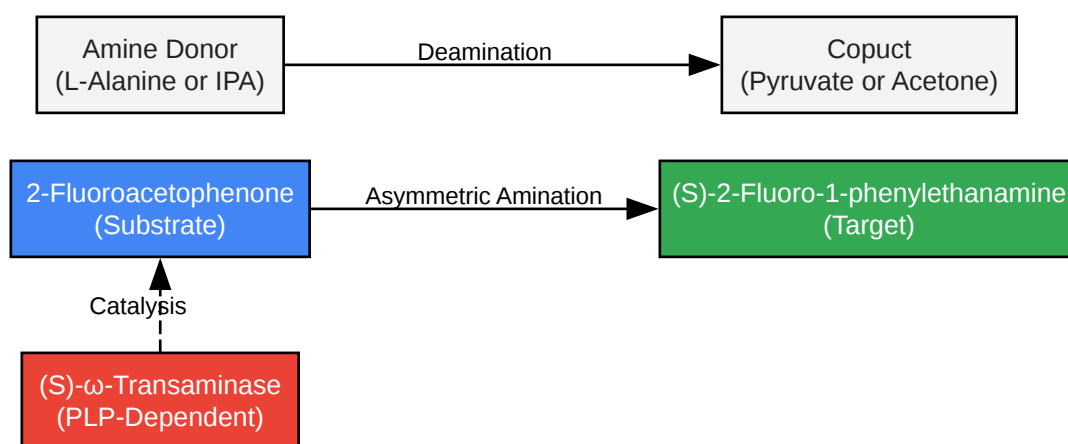
-position to the amine lowers the pKa of the amine (reducing basicity) and blocks metabolic oxidation at the benzylic position, a common strategy in medicinal chemistry to extend drug half-life.

Biocatalytic Route vs. Chemical Synthesis[1]

- Chemical Route: Requires hazardous fluorinating reagents (e.g., DAST) on chiral amino alcohols or asymmetric hydrogenation of fluorinated imines/enamines. Often suffers from racemization or over-fluorination.[1]
- Biocatalytic Route: Direct asymmetric amination of 2-fluoroacetophenone.[1]
 - Advantage:[1][2][3][4] Single step, ambient temperature, aqueous media.
 - Challenge: The

-fluoro ketone is prone to base-catalyzed elimination of HF to form phenylglyoxal or defluorinated side products.[1]

Retrosynthetic Logic (DOT Diagram)



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Figure 1: Retrosynthetic disconnection showing the transaminase-mediated amine transfer.[1]

Mechanistic Considerations: The "Fluorine Risk"

Before starting the experiment, researchers must understand the competition between Amination and Defluorination.

- Pathway A (Desired): The PLP-enzyme forms a Schiff base with the ketone, followed by transfer of the amino group.
- Pathway B (Undesired): The basic residues in the enzyme active site (or high pH of the buffer) abstract the acidic

-proton, leading to elimination of fluoride (

).

Control Strategy:

- pH Control: Operate at pH 7.0–7.5. Avoid pH > 8.0 where elimination rates increase.[\[1\]](#)
- Donor Selection: Use L-Alanine (neutral zwitterion) instead of Isopropylamine (strongly basic) to minimize background chemical elimination.[\[1\]](#)

Experimental Protocol

Materials & Reagents[\[1\]](#)

- Substrate: 2-Fluoroacetophenone (97%+ purity). Note: Store at 4°C; unstable in base.
- Enzyme: (S)-selective ω -Transaminase (e.g., *Vibrio fluvialis* JS17 wild type or commercial variants like Codexis ATA-113, ATA-P1-B04).[\[1\]](#)
- Cofactor: Pyridoxal-5'-phosphate (PLP).[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Amine Donor: L-Alanine.[\[1\]](#)
- Recycling Enzymes: Lactate Dehydrogenase (LDH) (from Rabbit Muscle or *Bacillus* sp.).[\[1\]](#)
- Recycling Co-substrate: NADH (reduced form), Glucose (if using GDH for NADH recycling).

- Buffer: Potassium Phosphate (KPi), 100 mM, pH 7.0.

Protocol A: Analytical Screening (To select the best enzyme)

Validates enzyme activity and enantioselectivity.

- Preparation: In a 96-well deep-well plate, prepare the reaction mix (Total Volume: 500 μ L).
- Composition:
 - Substrate: 10 mM 2-Fluoroacetophenone (dissolved in 10% v/v DMSO final conc).
 - Donor: 250 mM L-Alanine.
 - Cofactor: 1 mM PLP.[\[1\]](#)
 - Enzyme: 2 mg/mL lyophilized Transaminase powder.[\[1\]](#)
 - Buffer: 100 mM KPi, pH 7.0.
- Incubation: Seal plate with aluminum foil. Shake at 30°C, 600 rpm for 24 hours.
- Quenching: Add 100 μ L 1M HCl to acidify (stops reaction and stabilizes amine).
- Analysis: Centrifuge to remove protein. Analyze supernatant via HPLC (see Section 5).[\[1\]](#)

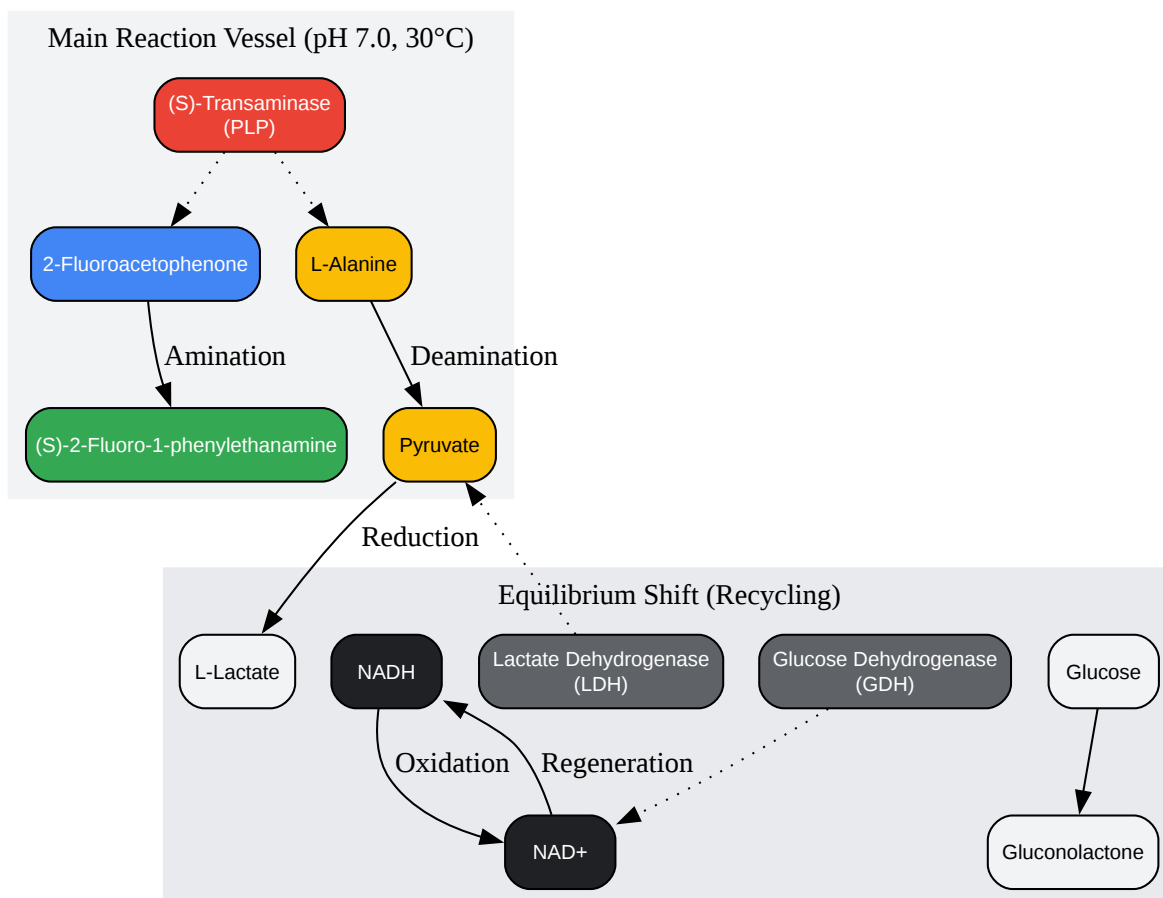
Protocol B: Preparative Synthesis (L-Alanine/LDH System)

Recommended for high-purity synthesis (100 mg - 1 g scale).[\[1\]](#)

Rationale: The equilibrium of transamination using Alanine is unfavorable (

). We use Lactate Dehydrogenase (LDH) to reduce the coproduct (pyruvate) to lactate, driving the equilibrium to completion.[\[8\]](#)

Workflow Diagram:



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Figure 2: Coupled enzyme system.[1] The removal of pyruvate by LDH drives the reaction forward.[8]

Step-by-Step Procedure:

- **Buffer Prep:** Prepare 50 mL of 100 mM Potassium Phosphate buffer (pH 7.0). Degas by bubbling nitrogen for 10 mins (prevents oxidation of NADH).

- Substrate Solution: Dissolve 138 mg (1 mmol) 2-Fluoroacetophenone in 2.5 mL DMSO (5% final vol).
- Cofactor Mix: Add PLP (final 1 mM) and L-Alanine (445 mg, 5 mmol, 5 equiv). Adjust pH back to 7.0 if Alanine addition shifts it.[\[1\]](#)
- Recycling System:
 - Add NADH (1 mM catalytic amount).[\[1\]](#)
 - Add Glucose (270 mg, 1.5 mmol) and Glucose Dehydrogenase (GDH) (50 Units) to regenerate NADH.
 - Add Lactate Dehydrogenase (LDH) (100 Units).
- Initiation: Add (S)-Transaminase (50 mg lyophilized powder or 5 mL cell lysate). Add the substrate solution.[\[9\]](#) Total volume: 50 mL.[\[1\]](#)
- Reaction: Incubate at 30°C with gentle orbital shaking (150 rpm). Do not shake vigorously to avoid protein denaturation.
- Monitoring: Check pH every 2 hours; adjust to 7.0 with 1M NaOH or HCl if necessary (gluconolactone hydrolysis produces acid). Monitor conversion via HPLC.
- Work-up (24 hours):
 - Acidify to pH 2.0 with 6M HCl (protonates the amine product, keeping it in aqueous phase).
 - Extract with Ethyl Acetate (mL) to remove unreacted ketone and alcohols. Discard organic layer.
 - Basify aqueous phase to pH 12 using 10M NaOH (cool on ice during addition).[\[1\]](#)
 - Extract with Dichloromethane (DCM) (mL).

- Dry DCM layer over

, filter, and evaporate to yield the target amine.

Analytical Methods

HPLC Method (Chiral)

To determine conversion and enantiomeric excess (

).

- Column: Daicel Chiralpak AD-H or Crownpak CR-I(+) (Crownpak is preferred for primary amines).[1]

- Mobile Phase (Crownpak):

(pH 1.5) / Methanol (90:10).[1]

- Mobile Phase (Chiralpak): Hexane : Ethanol : Diethylamine (90 : 10 : 0.1).[1] Requires derivatization of amine with acetic anhydride if peak shape is poor.

- Flow Rate: 0.5 mL/min.

- Detection: UV @ 254 nm (Phenyl ring absorption).[1]

- Retention Times (Approx):

- (R)-Isomer:

[1]

- (S)-Isomer:

[1]

- Ketone:

(or separate peak).

Quantitative Data Summary

Parameter	Recommended Value	Reason
pH	7.0 - 7.5	Minimizes spontaneous defluorination.[1]
Temperature	30°C	Balance between enzyme activity and stability.[1]
Substrate Conc.	10 - 50 mM	Higher conc.[1] may cause inhibition.[1][4][6]
Amine Donor	L-Alanine (5 equiv)	Neutral donor prevents basic elimination.[1]
Co-solvent	DMSO (5-10%)	Improves solubility of fluoroacetophenone.[1]

Troubleshooting & Optimization

- Issue: Low Conversion (<20%)
 - Cause: Product inhibition or equilibrium limitation.[1][5][6]
 - Fix: Increase LDH/GDH loading. Ensure NADH is not depleted. Switch to Protocol C (IPA) if stability permits.[1]
- Issue: Defluorination (Product is 1-phenylethanamine or phenylglyoxal)[1]
 - Cause: pH too high or enzyme has promiscuous defluorinase activity.[1]
 - Fix: Strictly maintain pH 7.[1]0. Screen different transaminase variants (e.g., *Chromobacterium violaceum* ATA is often milder).[1]
- Issue: Emulsion during work-up
 - Cause: Protein precipitation.[1]
 - Fix: Filter the reaction mixture through Celite before extraction.

References

- Shin, J. S., & Kim, B. G. (1999). Asymmetric synthesis of chiral amines with omega-transaminase. *Biotechnology and Bioengineering*, 65(2), 206-211.[1] [Link](#)
- Koszelewski, D., et al. (2010). Omega-Transaminases for the Synthesis of Optically Pure Amines and Amino Acids. *Trends in Biotechnology*, 28(6), 324-332.[1] [Link](#)
- Fuchs, M., et al. (2015). Transaminase-catalyzed synthesis of chiral amines: reaction engineering and process development. *Chemical Engineering Science*, 137, 398-409.[1]
- Codexis Inc. Transaminase Screening Kits & Protocols.[1] [Link](#)
- Cuetos, A., et al. (2021). The Reactivity of

-Fluoroketones with PLP Dependent Enzymes: Transaminases as Hydrodefluorinases. *Chemistry – A European Journal*, 27(45), 11654-11660.[1] [Link](#)(Critical reference regarding defluorination risks).

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Sources

- 1. 2-Fluoro-1-phenylethan-1-ol | C₈H₉FO | CID 9946 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Expanded Substrate Specificity in D-Amino Acid Transaminases: A Case Study of Transaminase from *Blastococcus saxobsidens* - PMC [pmc.ncbi.nlm.nih.gov]
- 3. apexchemicals.co.th [apexchemicals.co.th]
- 4. researchgate.net [researchgate.net]
- 5. Chiral Amine Synthesis Using ω -Transaminases: An Amine Donor that Displaces Equilibria and Enables High-Throughput Screening - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]

- 7. Transaminase-catalyzed sequential hydrodefluorinations of perfluorinated methylene groups - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 8. researchgate.net [researchgate.net]
- 9. Contribution of Second-Shell Residues to PLP-Dependent Transaminase Catalysis: A Case Study of D-Amino Acid Transaminase from *Desulfomonile tiedjei* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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